

Essential Safety and Logistical Information for Handling Bis(trifluoromethyl) peroxide

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Compound of Interest

Compound Name: Bis(trifluoromethyl) peroxide

Cat. No.: B1618316

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Bis(trifluoromethyl) peroxide (BTP) is a colorless, gaseous fluorocarbon derivative utilized as a radical initiator in polymerization reactions.[\[1\]](#)[\[2\]](#) While it is noted for being non-explosive and having good thermal stability, unlike many other organic peroxides, it is still a highly reactive and potentially hazardous compound that requires strict safety protocols for handling, storage, and disposal.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

When handling **Bis(trifluoromethyl) peroxide**, skilled personnel must use appropriate personal protective equipment to minimize exposure and ensure safety.[\[4\]](#) The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[\[5\]](#) A face shield may also be necessary for additional protection against splashes.[\[6\]](#)[\[7\]](#)
- Skin Protection: Wear fire/flame resistant and impervious clothing.[\[5\]](#) Chemical-resistant gloves are essential; it is good practice to use both inner and outer gloves.[\[6\]](#)[\[8\]](#)
- Respiratory Protection: Due to its gaseous nature, respiratory protection is critical. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[\[5\]](#) In situations with high potential for exposure, a positive-pressure, self-contained breathing apparatus (SCBA) may be required.[\[6\]](#)[\[8\]](#)

- Footwear: Chemical-resistant boots, preferably with steel toes, should be worn.[6][7]

Chemical and Physical Properties

A summary of the key quantitative data for **Bis(trifluoromethyl) peroxide** is provided below.

Property	Value
Chemical Formula	C ₂ F ₆ O ₂ [1]
Molar Mass	170.011 g/mol [1]
Physical Appearance	Colorless Gas[2]
Boiling Point	-37 °C (-35 °F; 236 K)[1]
Density	1.588 g/cm ³ [1]
Vapor Pressure	5180 mmHg at 25°C[3]
Decomposition Temp.	220 °C[2]

Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is critical to mitigating the risks associated with **Bis(trifluoromethyl) peroxide**.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **Bis(trifluoromethyl) peroxide** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[5][9] Ensure that eyewash stations and safety showers are located close to the workstation.[9]
- Eliminate Ignition Sources: This compound is used in radical reactions and appropriate precautions must be taken. Keep the handling area free of heat, sparks, open flames, and hot surfaces.[4][9] Use non-sparking tools and explosion-proof electrical and ventilating equipment.[9] All metal equipment should be grounded to prevent static electricity discharge. [9]

- Quantity Limitation: Only bring the minimum quantity of peroxide required for a single operation into the workspace.[4]

Step 2: Handling Procedures

- Container Integrity: Keep the product in its original, tightly closed container.[4][5]
- Avoid Contamination: Contact with materials such as rust, dirt, ashes, and other chemicals can lead to violent decomposition.[4] Never return unused peroxide to its original container to avoid contamination.[4]
- Personal Hygiene: Avoid contact with skin and eyes.[5] Do not smoke, eat, or drink in the handling area.[4] Wash hands, face, and any exposed skin thoroughly after handling.[9]

Step 3: Storage

- Conditions: Store the container in a dry, cool, and well-ventilated place.[5] It should be stored away from incompatible materials and foodstuffs.[5]
- Labeling: Ensure all containers are clearly labeled with the date received and the date opened.[10]
- Container Type: Store in air-tight, light-resistant containers.[10] Do not use glass or metal vessels where a pressure build-up from decomposition cannot be detected.[4]

Emergency and Disposal Plan

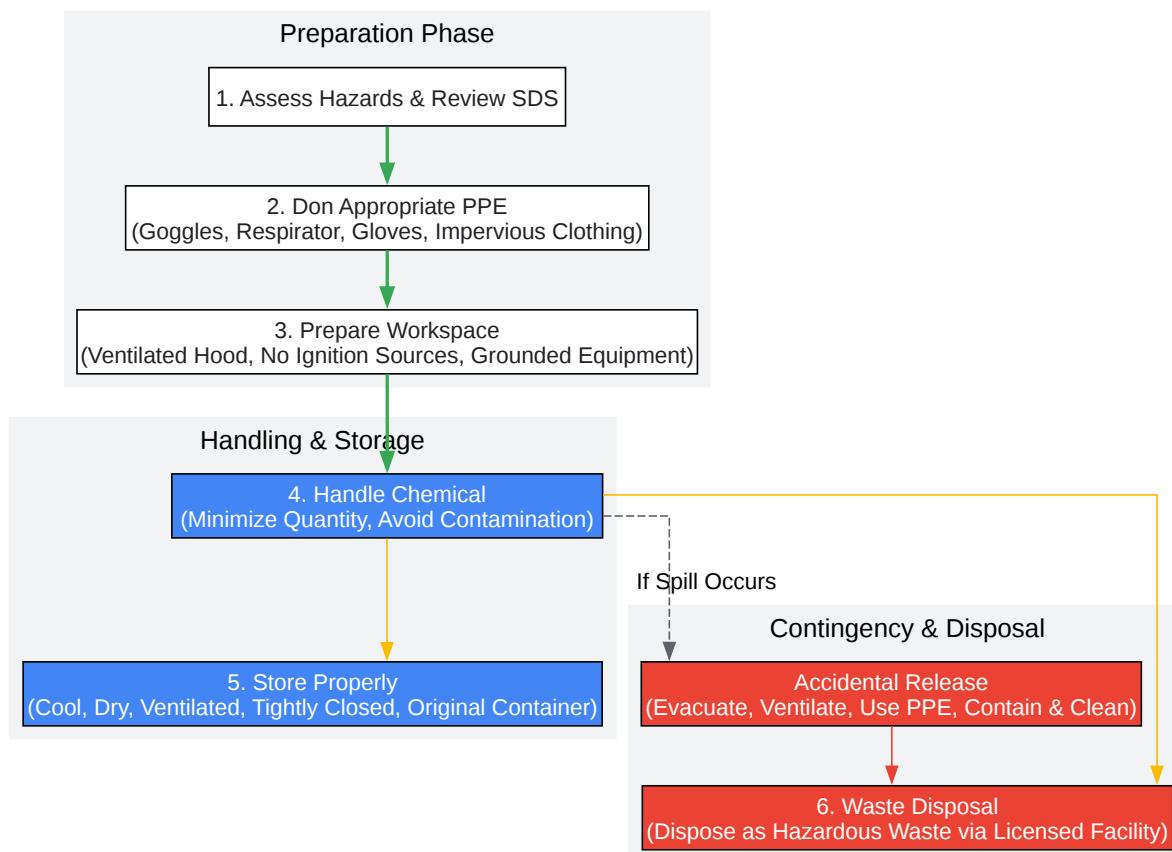
Accidental Release Measures

- Personal Precautions: In case of a leak or spill, evacuate unnecessary personnel. Ensure adequate ventilation and wear the appropriate PPE as described above.[9]
- Containment: Prevent further leakage or spillage if it is safe to do so.[5]
- Clean-up: For spills, immediately soak up the material with an inert absorbent like vermiculite.[4] The contaminated absorbent material should then be wetted with water, collected with non-sparking tools, and placed in a suitable container for disposal.[4] The spill area should be cleaned with water and a surfactant to remove any remaining traces.[4]

Disposal Plan

- Regulatory Compliance: **Bis(trifluoromethyl) peroxide** is considered a hazardous waste and must be disposed of in accordance with all federal, state, and local regulations.[11][12]
- Disposal Method: The recommended method for disposal is incineration by an approved and licensed waste disposal facility.[11][12] For liquid organic peroxides, it is often recommended to first dilute the material with an inert solvent (like Fuel Oil #2) to reduce the active oxygen content to less than 1% before incineration.[12]
- Expired Material: Any out-of-date or off-specification material should be treated as hazardous waste and disposed of promptly.[12]

Workflow for Safe Handling of Bis(trifluoromethyl) peroxide

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Caption: A workflow diagram outlining the key procedural steps for the safe handling of **Bis(trifluoromethyl) peroxide**.

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